

Technical Support Center: Synthesis of 3-Azaspido[5.5]undecane Hydrochloride

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Compound of Interest

Compound Name: 3-Azaspido(5.5)undecane hydrochloride

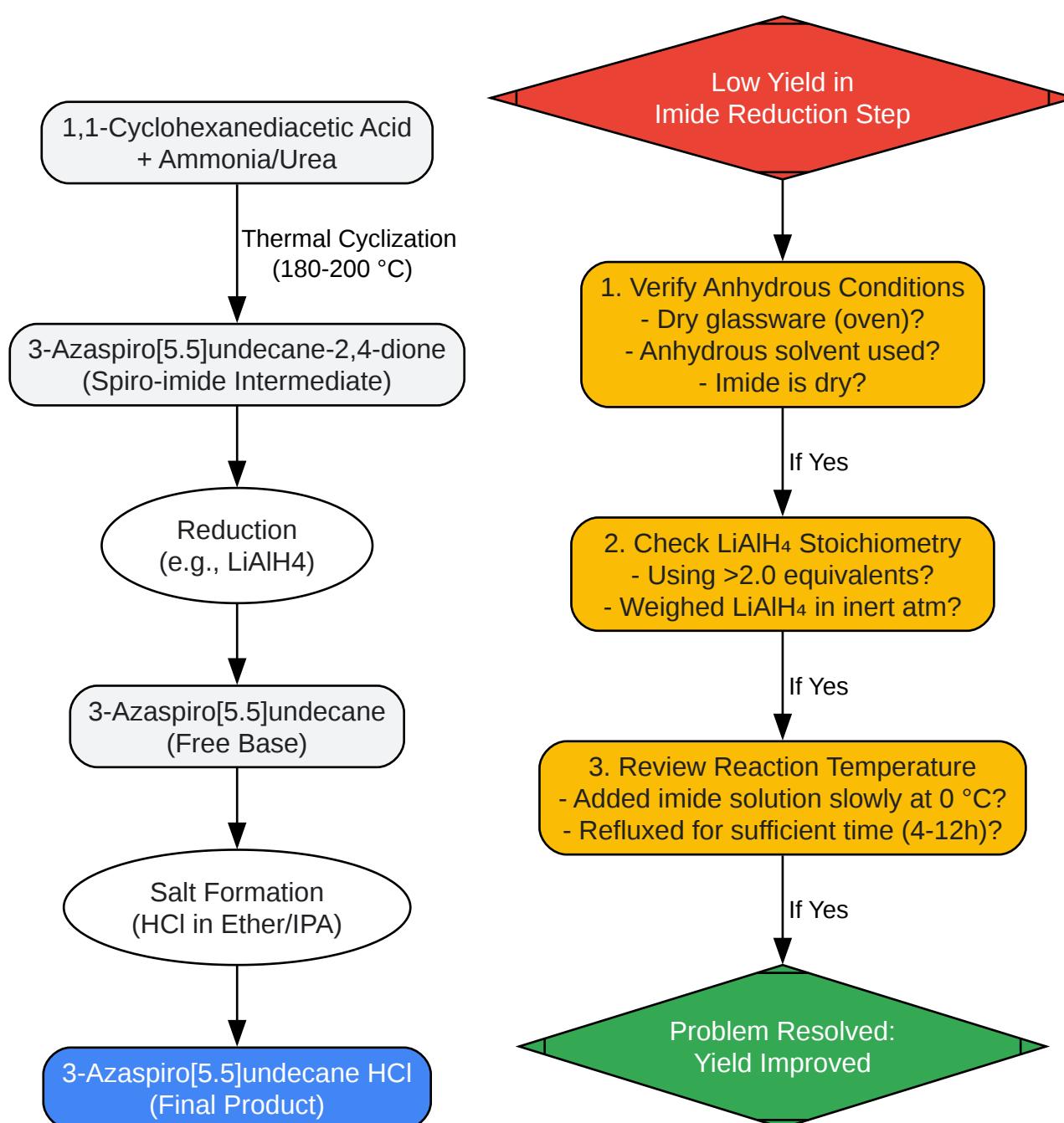
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Welcome to the technical support guide for the synthesis of 3-Azaspido[5.5]undecane hydrochloride. This resource is designed for researchers, chemists, and process development professionals to address common challenges and improve the yield and purity of this important spirocyclic amine. As Senior Application Scientists, we have compiled field-proven insights and troubleshooting strategies to guide you through this multi-step synthesis.

Overview of the Primary Synthetic Route

The most common and cost-effective pathway to 3-Azaspido[5.5]undecane hydrochloride begins with 1,1-cyclohexanediamic acid. The synthesis involves two key transformations: the formation of a cyclic imide followed by its reduction to the target amine, and subsequent conversion to the hydrochloride salt.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com